

chemical formula and CAS number for tungsten hydroxide

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Compound of Interest

Compound Name: Tungsten hydroxide

Cat. No.: B1649897

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An In-depth Technical Guide to Tungsten Hydroxide

For researchers, scientists, and drug development professionals, understanding the fundamental properties and interactions of novel compounds is paramount. This guide provides a comprehensive overview of **tungsten hydroxide**, detailing its chemical identity, structural characteristics, and relevant biological interactions, with a focus on its potential implications in biomedical research.

Chemical and Physical Properties

Tungsten hydroxide is an inorganic compound whose precise structure can be complex and is often found in hydrated forms of tungsten oxides.

Table 1: Chemical Identifiers and Properties of **Tungsten Hydroxide**

Property	Value	Reference
CAS Number	107477-35-0	[1][2][3][4]
Molecular Formula	H ₄ O ₄ W (often represented as W(OH) ₄)	[1][2][3]
IUPAC Name	tungsten;tetrahydroxide	[1][3]
Molecular Weight	251.9 g/mol	[1][2]
Synonyms	Tungsten tetrahydroxide	[3]

Tungsten hydroxide exhibits significant structural diversity, often existing in various crystallographic phases and coordination environments. The tungsten center typically adopts a six-fold octahedral coordination, forming WO₆ octahedra as the primary structural units.[1] In hydrated forms like orthorhombic WO₃·H₂O (tungstite), the tungsten-oxygen bond lengths can range from 1.68 to 2.18 Å, indicating a degree of octahedral distortion.[1] Another common form is a defect pyrochlore structure with the general formula □₂W₂O₆·H₂O, where □ represents vacant sites.[1]

Synthesis and Experimental Protocols

The synthesis of **tungsten hydroxide** and related tungsten oxides can be achieved through various methods. A common laboratory-scale synthesis involves the precipitation from a tungstate solution.

Experimental Protocol: Precipitation of Tungsten Trioxide Hydrate

This protocol describes the synthesis of tungsten trioxide hydrate (WO₃·H₂O), a closely related compound, via acid precipitation from an ammonium paratungstate solution.

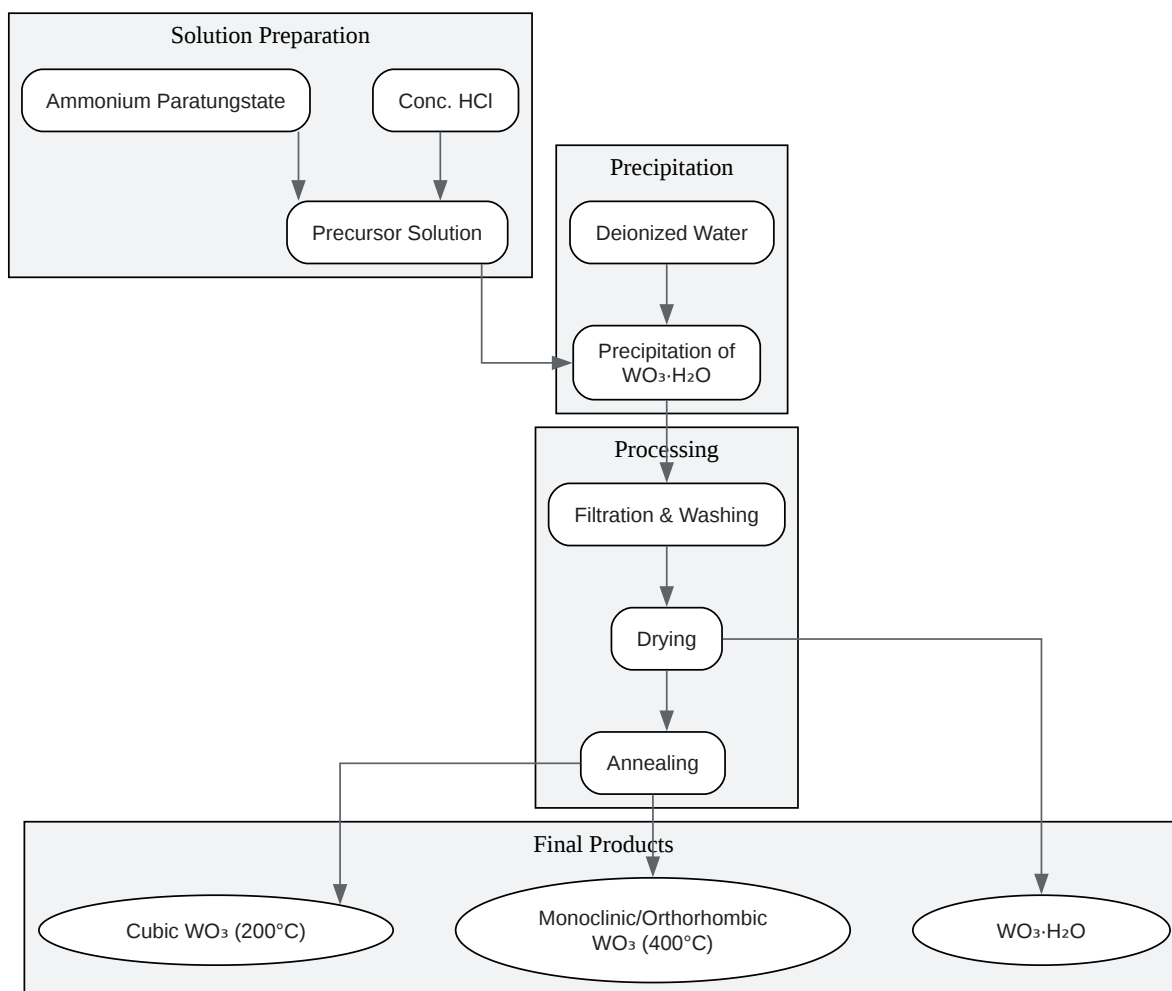
Materials:

- Ammonium paratungstate ((NH₄)₁₀[H₂W₁₂O₄₂]·4H₂O)
- Concentrated Hydrochloric Acid (HCl)

- Deionized Water

Procedure:

- Prepare a precursor solution by dissolving ammonium paratungstate in concentrated aqueous hydrochloric acid.
- Rapidly add the precursor solution to a beaker of deionized water under vigorous stirring.
- A yellow-white precipitate of tungsten trioxide hydrate ($\text{WO}_3 \cdot \text{H}_2\text{O}$) will form.
- The precipitate can be collected by filtration and washed with deionized water to remove residual acid and ammonium salts.
- The resulting powder can be dried under vacuum at room temperature.
- Annealing the powder at 200°C can yield cubic phase WO_3 , while annealing at 400°C produces a mixture of monoclinic and orthorhombic phases.[5]



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Caption: Workflow for the synthesis of tungsten trioxide hydrate.

Biological Interactions and Signaling Pathways

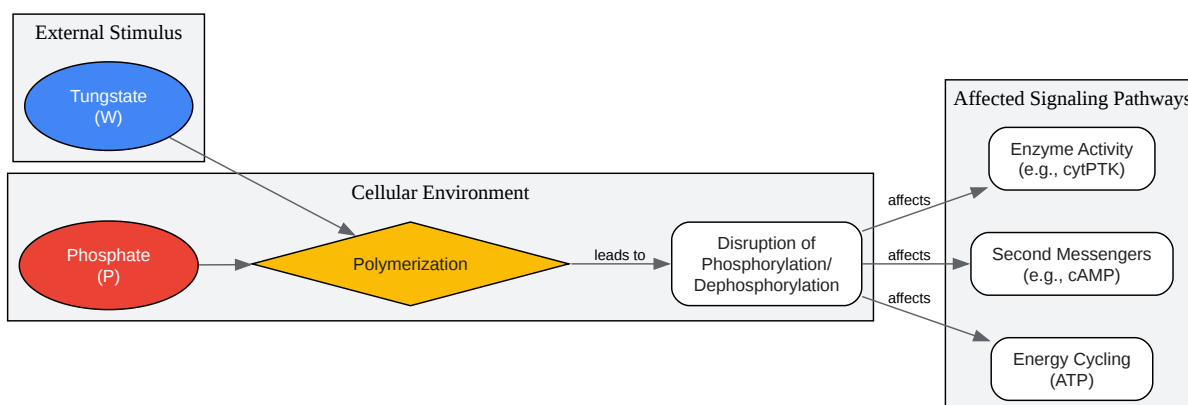
Tungsten compounds, particularly in the form of tungstate (the soluble form often encountered in biological systems), have been shown to interact with and disrupt key cellular signaling pathways. This is primarily due to the ability of tungstate to polymerize with phosphate, potentially interfering with phosphorylation and dephosphorylation reactions that are central to cellular regulation.[6]

A study investigating the effects of tungsten on various cell lines revealed complex, cell-type-dependent responses.[6] The study explored the impact on energy metabolism (ATP levels), enzyme activity (protein tyrosine kinases), and second messenger systems (cyclic AMP).

Table 2: Effects of Tungsten (as Sodium Tungstate) on Biochemical Parameters in Different Cell Lines

Cell Line	Parameter	Observation	Concentration	Exposure Time	Reference
Clone-9 (Rat noncancerous hepatocyte)	cytPTK activity	Significant decrease	≥ 18 mg/l	4 h	[6]
	Significant increase (>60%)	≥ 100 mg/l	24 h	[6]	
H4IIE (Rat cancerous hepatocyte)	cytPTK activity	No effect	-	4 h	[6]
	Significant increase	100 mg/l	24 h	[6]	
HepG2 (Human cancerous hepatocyte)	cytPTK activity	Significant increase (70%)	≥ 2 mg/l	4 h	[6]
	Significant increase (8-20%)	1-100 mg/l	24 h	[6]	
All cell lines	ATP levels	Not significantly affected	1-1000 mg/l	24 h	[6]

The differential effects on cytosolic protein tyrosine kinase (cytPTK) and cyclic adenosine monophosphate (cAMP) across normal and cancerous cell lines highlight the complexity of tungsten's biological activity and suggest that its effects must be carefully interpreted within the context of the specific cellular model.[6]



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Caption: Tungstate's interference with phosphate-dependent pathways.

Applications in Drug Development and Research

The unique properties of tungsten and its compounds have led to their investigation in various health-related applications. Research has been conducted into the anti-tumor, anti-viral, and anti-bacterial properties of certain tungsten compounds.[7] Furthermore, tungsten-based nanomaterials are being explored for biomedical applications such as cancer therapy and drug delivery, leveraging their biocompatibility and near-infrared absorption capabilities.[8] The observed effects on cellular signaling pathways, while complex, open avenues for further research into the therapeutic potential of tungsten compounds, particularly in oncology and metabolic diseases.[6][7]

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